

Personal protective equipment for handling 2-Fluorobenzyl alcohol

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Compound of Interest

Compound Name: 2-Fluorobenzyl alcohol

Cat. No.: B146938

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Essential Safety and Handling Guide for 2-Fluorobenzyl Alcohol

This guide provides immediate, essential safety protocols and logistical information for handling **2-Fluorobenzyl alcohol** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining step-by-step guidance for use, storage, emergency response, and disposal.

Hazard Identification and Key Data

2-Fluorobenzyl alcohol is classified as a combustible liquid that causes skin and serious eye irritation.[1] It is crucial to handle this chemical with appropriate care, adhering to the safety measures outlined in this document.

Property	Value
CAS Number	446-51-5
Form	Liquid[2]
Density	1.173 g/mL at 25 °C[2]
Flash Point	90 °C / 194 °F (closed cup)[3]
Storage Class Code	10 - Combustible liquids

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first line of defense against chemical exposure. The following PPE is mandatory when handling **2-Fluorobenzyl alcohol**.

- Eye and Face Protection:
 - Wear chemical safety goggles or glasses with side shields that meet ANSI Z87.1 standards.[\[4\]](#)[\[5\]](#)
 - A face shield must be worn in conjunction with goggles when there is a risk of splashing or when handling larger quantities.[\[5\]](#)
- Skin Protection:
 - Gloves: Wear chemically resistant gloves.[\[1\]](#)[\[4\]](#) It is recommended to consult the glove manufacturer's resistance chart for specific breakthrough times.
 - Protective Clothing: A flame-resistant lab coat and additional protective clothing should be worn to prevent skin contact.[\[4\]](#)[\[6\]](#) All contaminated clothing must be removed immediately and washed before reuse.[\[3\]](#)
- Respiratory Protection:
 - Use only in a well-ventilated area or under a chemical fume hood.[\[1\]](#)[\[6\]](#)
 - If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA-approved respirator should be worn.[\[4\]](#) For large-scale emergencies, a self-contained breathing apparatus (SCBA) may be necessary.[\[4\]](#)

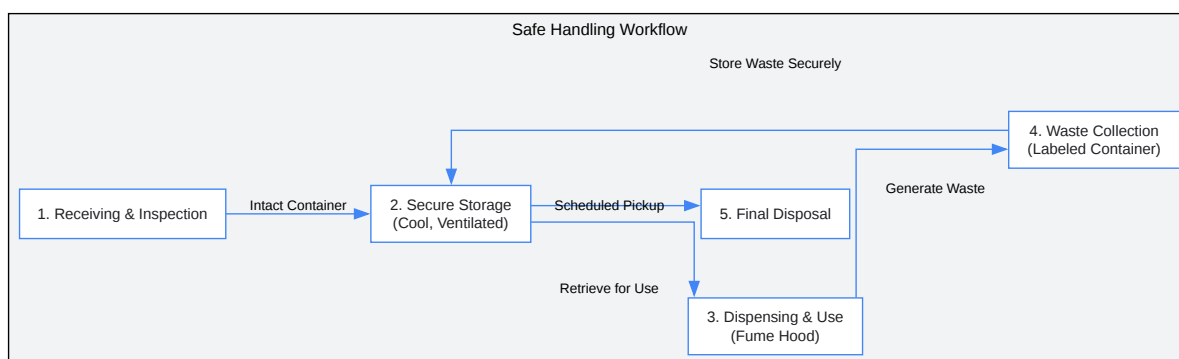
Safe Handling and Storage Protocol

Adherence to a strict operational workflow minimizes the risk of exposure and accidents.

Operational Plan:

- Receiving and Inspection: Upon receipt, inspect the container for any signs of damage or leakage. Ensure the container is properly labeled.

- **Storage:** Store containers in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and direct sunlight.[3][4] Keep containers tightly closed when not in use.[4][7] The storage area should be designated for combustible liquids.
- **Dispensing:** When transferring the chemical, use a chemical fume hood. Avoid breathing vapors or mists.[1][3] Ensure adequate ventilation at all times.
- **Use:** Handle in accordance with good industrial hygiene and safety practices.[4] Avoid contact with skin, eyes, and clothing.[7]
- **End of Use:** After use, ensure the container is tightly sealed. Decontaminate work surfaces and equipment.
- **Waste Collection:** Collect any waste material in a designated, properly labeled, and sealed container for hazardous waste.



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Caption: Logical workflow for the safe handling of **2-Fluorobenzyl alcohol**.

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

- Eye Contact:
 - Immediately flush eyes with plenty of lukewarm water for at least 15-20 minutes, also under the eyelids.[\[1\]](#)[\[8\]](#)
 - Remove contact lenses if present and easy to do so.[\[8\]](#)[\[9\]](#)
 - Hold the eyelid open to ensure complete flushing.[\[8\]](#)
 - Seek immediate medical attention.[\[8\]](#)
- Skin Contact:
 - Immediately remove all contaminated clothing and shoes.[\[3\]](#)
 - Wash the affected skin with soap and plenty of water for at least 15 minutes.[\[9\]](#)[\[10\]](#)
 - If skin irritation persists, get medical attention.[\[10\]](#)
- Inhalation:
 - Move the person to fresh air at once.[\[4\]](#)[\[10\]](#)
 - If breathing is difficult or has stopped, provide artificial respiration or oxygen.[\[4\]](#)[\[10\]](#)
 - Seek immediate medical attention.
- Ingestion:
 - Do NOT induce vomiting.[\[3\]](#)
 - If the person is conscious, rinse their mouth with water and have them drink plenty of water.[\[3\]](#)[\[4\]](#)
 - Never give anything by mouth to an unconscious person.[\[3\]](#)[\[4\]](#)

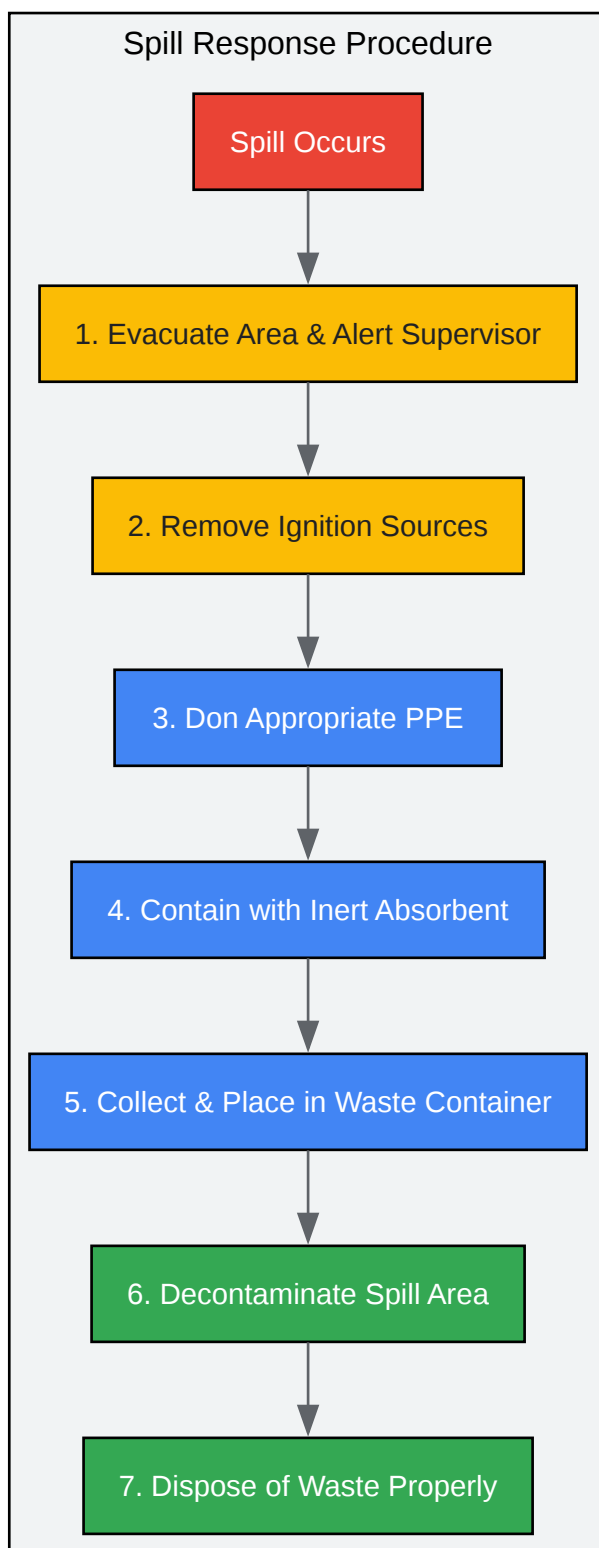
- Seek immediate medical attention.

Spill and Emergency Procedures

A clear and rehearsed spill response plan is essential for mitigating hazards.

Spill Response Plan:

- Evacuate and Alert: Immediately evacuate the spill area and alert nearby personnel and the lab supervisor.
- Control Ignition Sources: Remove all sources of ignition from the area (e.g., turn off hot plates, equipment).[\[3\]](#)
- Assess the Spill: From a safe distance, determine the extent of the spill and any immediate dangers.
- Don PPE: Before attempting cleanup, put on the appropriate personal protective equipment, including respiratory protection if necessary.
- Contain and Absorb:
 - Prevent further leakage or spillage if it is safe to do so.[\[4\]](#)
 - Use a non-combustible, inert absorbent material like sand, vermiculite, or diatomaceous earth to cover the spill.[\[3\]](#)[\[11\]](#)
- Clean and Decontaminate:
 - Carefully scoop or sweep up the absorbed material and place it into a suitable, labeled container for disposal.[\[3\]](#)[\[6\]](#)
 - Clean the spill area with soap and water.
- Dispose of Waste: Dispose of the contaminated absorbent material and any contaminated PPE as hazardous waste according to local, state, and federal regulations.[\[4\]](#)[\[11\]](#)



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Caption: Step-by-step procedure for responding to a **2-Fluorobenzyl alcohol** spill.

Disposal Plan

Disposal of **2-Fluorobenzyl alcohol** and associated contaminated materials must be handled as hazardous waste.

- Waste Characterization: The waste is considered hazardous due to its irritant properties and combustibility.[11]
- Containerization: All waste, including contaminated absorbent materials and disposable PPE, must be collected in a clearly labeled, sealed, and non-reactive container.
- Disposal Method: Disposal should be carried out through an approved and licensed waste disposal company.[1][11] Do not empty into drains or the environment.[3] Ensure that all disposal practices are in strict accordance with all applicable local, regional, and national regulations.[4]

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